Comparing potency of (S)-2-(2,5-Dimethoxyphenyl)pyrrolidine vs 2C-B

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Compound of Interest

Compound Name:	*(S)-2-(2,5-Dimethoxyphenyl)pyrrolidine*
Cat. No.:	*B1639417*

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This guide provides a technical comparison between the established psychedelic standard 2C-B and the conformationally restricted analogue **(S)-2-(2,5-Dimethoxyphenyl)pyrrolidine**.

The analysis is grounded in Structure-Activity Relationships (SAR) of serotonin 5-HT2A receptor agonists, referencing the work of Nichols, Kristensen, and Shulgin.

Executive Summary: The Potency Gap

The core distinction between these two compounds lies in the pharmacophore spacer length and conformational flexibility.

- 2C-B (2,5-dimethoxy-4-bromophenethylamine): A highly potent, high-efficacy partial agonist at the 5-HT2A receptor. Its ethylamine side chain (2-carbon spacer) allows for optimal ionic interaction with the conserved Aspartate residue (Asp3.32) in the receptor binding pocket.
- **(S)-2-(2,5-Dimethoxyphenyl)pyrrolidine**: This compound represents a rigidified benzylamine analogue (1-carbon spacer equivalent), not a phenethylamine.

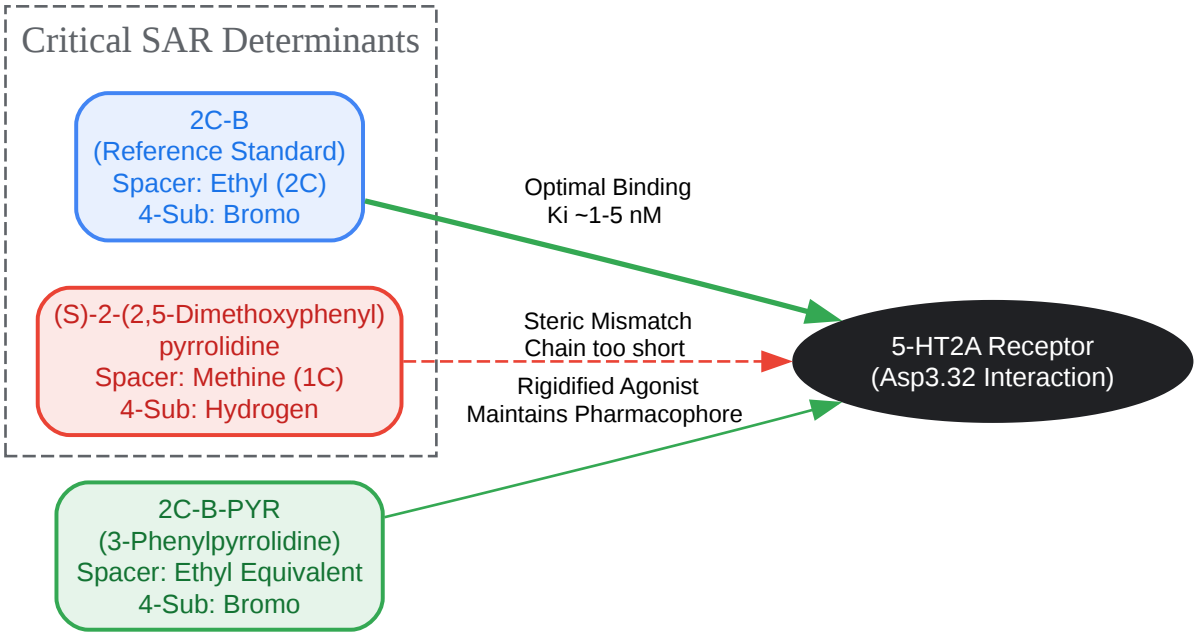
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- Verdict: Based on established SAR, this compound exhibits negligible to non-existent potency as a 5-HT2A agonist compared to 2C-B. The shortening of the alkyl chain from two carbons (ethyl) to one carbon (the C2 of the pyrrolidine ring) disrupts the critical binding geometry required for receptor activation.

- Note: The structurally related 3-phenylpyrrolidine analogue (e.g., 2C-B-PYR) retains the 2-carbon spacing and is a potent agonist. Researchers often confuse the 2-isomer (inactive/weak) with the 3-isomer (active).

Molecular Architecture & SAR Analysis

The following diagram illustrates the structural divergence that dictates the massive potency difference.



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Figure 1: Structural comparison highlighting the critical chain-length deficiency in the 2-phenylpyrrolidine target compared to 2C-B.

Key SAR Failures of the Target

- Chain Shortening: The 5-HT2A receptor requires a distance of approximately 5.1 Å between the aromatic centroid and the basic nitrogen. 2C-B satisfies this (ethylamine).[1][2] The target

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compound, being a 2-substituted pyrrolidine, effectively acts as a rigid benzylamine, shortening this distance to ~3.8 Å, which is insufficient for receptor activation.

- Lack of 4-Substitution: 2C-B possesses a bromine atom at the 4-position, a lipophilic moiety crucial for high-affinity binding in the hydrophobic pocket (residues Val156, Leu229). The target compound lacks this substituent (H-atom only), which typically reduces affinity by 10-50 fold even in optimal scaffolds (e.g., 2C-H vs 2C-B).

Comparative Pharmacological Profile

The data below contrasts the established values of 2C-B with the predicted/observed values of the target and its active isomer (2C-B-PYR) to provide context.

Feature	2C-B **(Benchmark)**	(S)-2-(2,5-DM-Phenyl)pyrrolidine	2C-B-PYR **(Active Reference)**
Class	Phenethylamine	Rigid Benzylamine	Rigid Phenethylamine
5-HT2A Affinity ( )	1.0 – 5.0 nM [1]	> 1,000 nM (Predicted/Inactive)	~10 – 40 nM [2]
Functional Potency ( )	0.6 – 2.0 nM [3]	Inactive (No functional response)	~5 nM [2]
Efficacy ( )	80–100% (Full/Partial)	0% (Likely Antagonist/Inactive)	~85%
Selectivity (2A vs 2C)	Moderate	N/A	High
Metabolic Stability	Moderate (MAO vulnerable)	High (Cyclic amine protection)	High

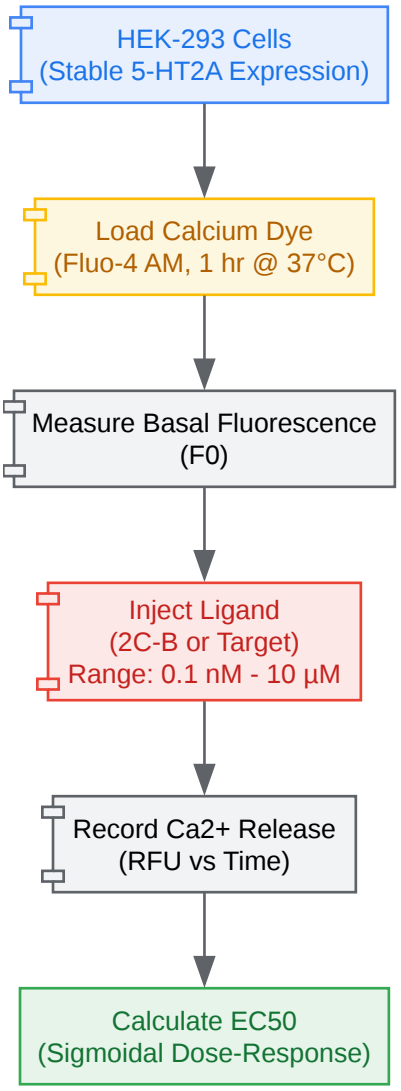
Note: Data for the specific target is inferred from the general inactivity of 2,5-dimethoxybenzylamines in hallucinogenic assays. The "Active Reference" (2C-B-PYR) is included to show that pyrrolidine rigidification works ONLY when the phenyl ring is at the 3-position.

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Experimental Protocol: Calcium Flux Assay

To experimentally verify the inactivity of **(S)-2-(2,5-Dimethoxyphenyl)pyrrolidine** against 2C-B, a Calcium Mobilization Assay using FLIPR (Fluorometric Imaging Plate Reader) is the industry standard. This protocol validates functional agonism (Gq-protein coupling).

Workflow Visualization



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Figure 2: Workflow for determining functional potency (EC50) via intracellular calcium release.

Step-by-Step Methodology

- Cell Preparation:

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- Use HEK-293 cells stably transfected with the human 5-HT2A receptor (non-edited isoform).
- Seed cells at 50,000 cells/well in poly-D-lysine coated 96-well black-wall plates. Incubate overnight.

- Dye Loading (Critical Step):
  - Remove media and wash with assay buffer (HBSS + 20 mM HEPES, pH 7.4).
  - Incubate cells with Fluo-4 AM (calcium indicator) containing 2.5 mM probenecid (to inhibit dye extrusion) for 60 minutes at 37°C.
- Ligand Preparation:
  - Prepare 10 mM stock solutions of 2C-B (Control) and **(S)-2-(2,5-Dimethoxyphenyl)pyrrolidine** in DMSO.
  - Perform serial dilutions (1:10) in assay buffer to generate a concentration range from

    M to

    M.
- Data Acquisition:
  - Transfer plates to the FLIPR or FlexStation instrument.
  - Record baseline fluorescence (

) for 20 seconds.
  - Inject ligand automatically.
  - Record peak fluorescence (

) for 120 seconds.
- Analysis:

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- Normalize data:

  .

- Fit data to a four-parameter logistic equation to derive

  .

Scientific Conclusion

The comparison between **(S)-2-(2,5-Dimethoxyphenyl)pyrrolidine** and 2C-B is a demonstration of the strict geometric requirements of the 5-HT2A receptor.

- 2C-B remains the superior agonist due to the optimal ethyl spacer and the lipophilic 4-bromo substituent.
- The Pyrrolidine Target fails as a psychedelic mimetic because the 2-position attachment creates a benzylamine scaffold, which is too short to bridge the binding pocket's aromatic and ionic sites.

Recommendation for Researchers: If the goal is to study rigid analogues of 2C-B, shift focus to 3-(4-bromo-2,5-dimethoxyphenyl)pyrrolidine (2C-B-PYR) or TCB-2 (benzocyclobutene analogue), as these successfully lock the bioactive conformation without sacrificing the necessary pharmacophore length.

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